

Ruthenium Nitrosyl Chloride Hydrate: Discovery, Isolation, and Technical Characterization

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Compound of Interest

Compound Name: Nitrosyl
chloride;ruthenium(3+);hydrate
Cat. No.: B13828782

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Executive Summary

Ruthenium Nitrosyl Chloride Hydrate (

) is a foundational precursor in ruthenium coordination chemistry. Historically misidentified as a pure trivalent ruthenium salt due to its deep red color, it represents a classic example of the robust

electron configuration. This guide delineates its historical emergence from the "red liquors" of Karl Ernst Claus, clarifies its electronic ambiguity (Ru

/NO

vs. Ru

/NO

), and provides a validated protocol for its synthesis and isolation.

Historical Discovery: The "Red Salt" Controversy

The discovery of ruthenium nitrosyls is inextricably linked to the isolation of the element itself.

The Claus Legacy (1844)

Karl Ernst Claus, the discoverer of Ruthenium, frequently noted that dissolving ruthenium residues in aqua regia produced "red liquors." While Claus correctly identified Ruthenium as a new element, the specific nature of these red solutions was a subject of confusion for decades. The "red salt" was often assumed to be a pure ruthenium(III) or (IV) chloride.

Joly and the Nitrosyl Identification (1888)

It was A. Joly who, in the late 19th century, definitively proved that the intense red color in these ruthenium salts was due to the presence of a coordinated nitrosyl (NO) group, derived from the nitric acid used in aqua regia. Joly synthesized complexes such as

, demonstrating that the "red chloride" was chemically distinct from the "brown chloride" (pure $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$).

The "Ruthenium(3+)" Nomenclature Ambiguity

The prompt identifies the compound as "ruthenium(3+)." This classification stems from early oxidation state assignments where nitric oxide (NO) was treated as a neutral ligand.

- Classical View (Ru^{3+})

):

Paramagnetic (Incorrect for ground state).

- Modern View (Ru^{NO})

): The complex is diamagnetic.[1] The NO ligand acts as a non-innocent ligand, transferring an electron to the metal.[2] It is best described as

.

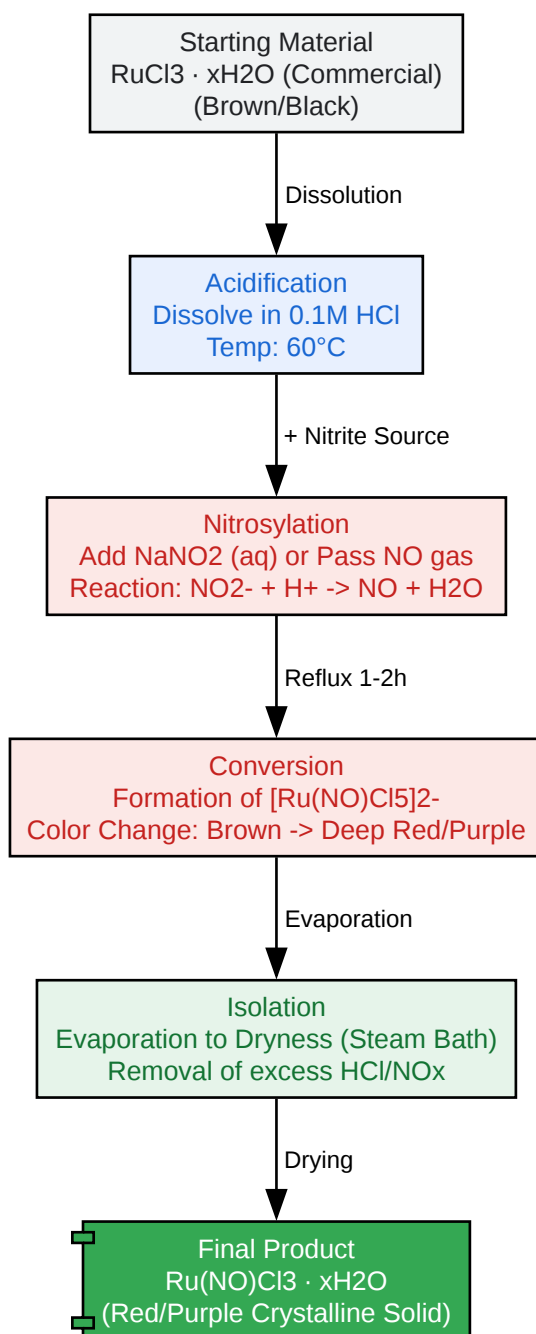
- Enemark-Feltham Notation: To avoid ambiguity, the system is denoted as

, indicating 6 d-electrons associated with the metal-nitrosyl unit.[1]

Technical Guide: Synthesis and Initial Isolation

This protocol is adapted from the standard methods established by Fletcher and Joly, optimized for modern laboratory reproducibility. It converts commercial Ruthenium(III) Chloride into the Nitrosyl species.

Experimental Workflow Diagram



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Caption: Step-by-step synthesis of Ruthenium Nitrosyl Chloride Hydrate from commercial Ruthenium Trichloride.

Detailed Protocol

Objective: Isolate

from

.

Reagents:

- Ruthenium(III) chloride hydrate (, commercial grade).
- Sodium Nitrite () or Nitric Oxide gas (NO).
- Hydrochloric Acid (Concentrated and 1M).[3]
- Ethanol (Absolute).

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 g of commercial in 20 mL of 1M HCl. The solution will appear dark brown.
 - Causality: Low pH prevents the formation of insoluble ruthenium hydroxides ().
- Nitrosylation (The Critical Step):
 - Method A (Nitrite): Slowly add an aqueous solution of (1.5 equivalents) to the heated ruthenium solution (80°C).

- Method B (Gas): Bubble purified NO gas through the refluxing solution for 2 hours.
- Observation: The solution transitions from brown to a vivid cherry-red or purple color. This indicates the formation of the stable species.
- Conversion to Neutral Species:
 - Evaporate the solution on a steam bath to a small volume.
 - Add concentrated HCl and evaporate again to remove excess nitrate/nitrite as gas.
 - Repeat the HCl addition/evaporation cycle 3 times.
 - Mechanism:[4] This shifts the equilibrium from the anionic pentachloro species to the neutral trichloro species:
- Isolation:
 - Evaporate to complete dryness. The residue is a dark red-purple crystalline solid.
 - Purification: The solid can be washed with small amounts of cold water (it is soluble, so caution is needed) or recrystallized from ethanol/HCl.

Characterization and Validation

To ensure the integrity of the isolated compound, specific spectroscopic signatures must be verified.[5] The primary differentiator between the starting material (

) and the product (

) is the Nitrosyl stretching frequency.

Data Summary Table

Property	Starting Material ()	Product ()	Validation Method
Color	Dark Brown / Black	Deep Red / Purple	Visual Inspection
Magnetism	Paramagnetic ()	Diamagnetic ()	NMR / Gouy Balance
IR Spectrum	No band at ~1900 cm	Strong band at 1860–1930 cm	FTIR (KBr Pellet)
Solubility	Soluble in water, ethanol	Soluble in water, polar organics	Solubility Test
Electronic State	Ru(III)	Ru(II)-NO (Formally)	XPS / DFT

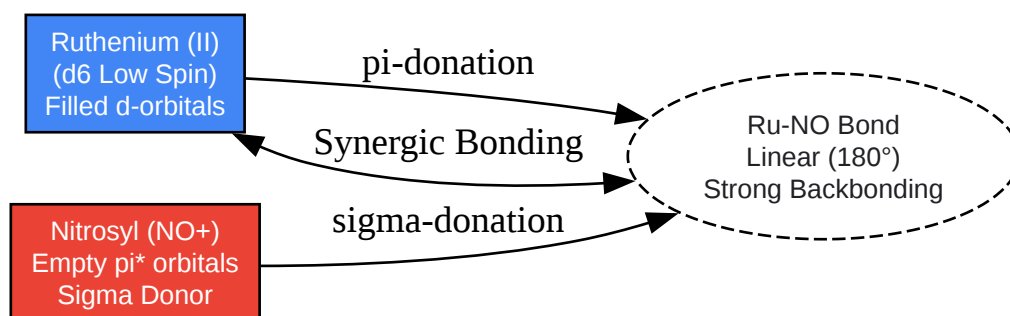
Electronic Structure & Bonding (The "Ruthenium 3+" Clarification)

The stability of this compound arises from the strong

-backbonding between the Ruthenium

-orbitals and the

orbital of the NO ligand.



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Caption: Synergic bonding model explaining the stability and diamagnetism of the {Ru-NO}₆ moiety.

Interpretation: Although the prompt refers to "Ruthenium(3+)", the isolated nitrosyl chloride is best understood as containing a linear

bond where the metal is formally Ru(II) and the ligand is

. This closed-shell configuration (

) renders the complex diamagnetic and kinetically inert, distinguishing it from the labile, paramagnetic Ru(III) starting material.

Applications in Drug Development[6][7]

The isolation of

is not merely of historical interest; it is a critical intermediate in the synthesis of modern metallodrugs.

- NO-Donors (NORMs): Ruthenium nitrosyls are investigated as photo-activated Nitric Oxide Releasing Molecules. Upon irradiation with UV/Blue light, the robust Ru-NO bond cleaves, releasing NO (a vasodilator and signaling molecule) at specific target sites.
- Anticancer Precursors: While the famous ruthenium anticancer drug NAMI-A is a Ru(III) sulfoxide complex,

serves as the starting scaffold for "Ru-NO-NAMI" analogues designed to combine cytotoxicity with anti-metastatic properties mediated by NO release.

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